

# Essential Safety and Logistical Information for Handling PU139

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PU139

Cat. No.: B15583690

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **PU139**, a potent pan-histone acetyltransferase (HAT) inhibitor. Adherence to these procedures is critical to ensure laboratory safety and maintain experimental integrity.

## Immediate Safety Precautions

**PU139** is a research chemical and should be handled with care, following standard laboratory safety protocols. While a Safety Data Sheet (SDS) has classified it as not a hazardous substance or mixture under the Globally Harmonized System (GHS), it is crucial to minimize exposure.

Engineering Controls:

- Always handle **PU139** in a designated chemical fume hood.
- Ensure the laboratory is equipped with a functional safety shower and eyewash station.

First Aid Measures:

- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.

- In case of skin contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention.
- If inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the individual is not breathing, begin artificial respiration. Seek immediate medical attention.
- If swallowed: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **PU139** and its solutions.

PPE Category	Specifications and Procedures
Eye Protection	Wear chemical safety goggles that provide a complete seal around the eyes. A face shield is recommended when handling larger quantities or if there is a significant splash risk.
Hand Protection	Chemical-resistant gloves are required. Since PU139 is often dissolved in DMSO, select gloves with high resistance to this solvent. Double gloving is recommended. Inspect gloves for any signs of degradation or perforation before and during use. Change gloves immediately if they become contaminated.
Body Protection	A buttoned lab coat must be worn at all times. For procedures with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Typically not required when handling small quantities in a certified chemical fume hood. If there is a risk of aerosol generation outside of a fume hood, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.

## Operational Plan: Handling and Storage

### Handling:

- Prepare all solutions of **PU139** within a chemical fume hood.
- Avoid the creation of dust or aerosols.
- Use dedicated spatulas and glassware. Clean all equipment thoroughly after use.

### Storage:

- Store solid **PU139** and stock solutions in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Follow the specific storage temperature recommendations provided by the supplier.

## Disposal Plan

Proper disposal of **PU139** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

### Step 1: Segregation

- Segregate all **PU139** waste from other laboratory waste streams. This includes:
  - Unused solid **PU139**
  - **PU139** solutions
  - Contaminated consumables (e.g., pipette tips, microfuge tubes, gloves, bench paper)

### Step 2: Collection of Solid and Concentrated Liquid Waste

- Collect solid **PU139** waste and concentrated solutions in a dedicated, clearly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with the waste.

### Step 3: Decontamination of Labware

- Reusable labware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or acetone) in a fume hood. The rinsate should be collected as hazardous waste.
- Following the solvent rinse, wash the labware with soap and water.

### Step 4: Disposal of Contaminated Consumables

- Place all disposables contaminated with **PU139** into a designated hazardous waste bag or container.
- This container must be clearly labeled as hazardous chemical waste.

### Step 5: Final Disposal

- Arrange for the collection of all **PU139** hazardous waste by a licensed chemical waste disposal company. Do not dispose of **PU139** down the drain or in the regular trash.

## Quantitative Data

The following tables summarize key quantitative data for **PU139**.

Table 1: Inhibitory Activity of **PU139**

Target HAT	IC <sub>50</sub> (μM)
Gcn5	8.39
PCAF	9.74
CBP	2.49
p300	5.35

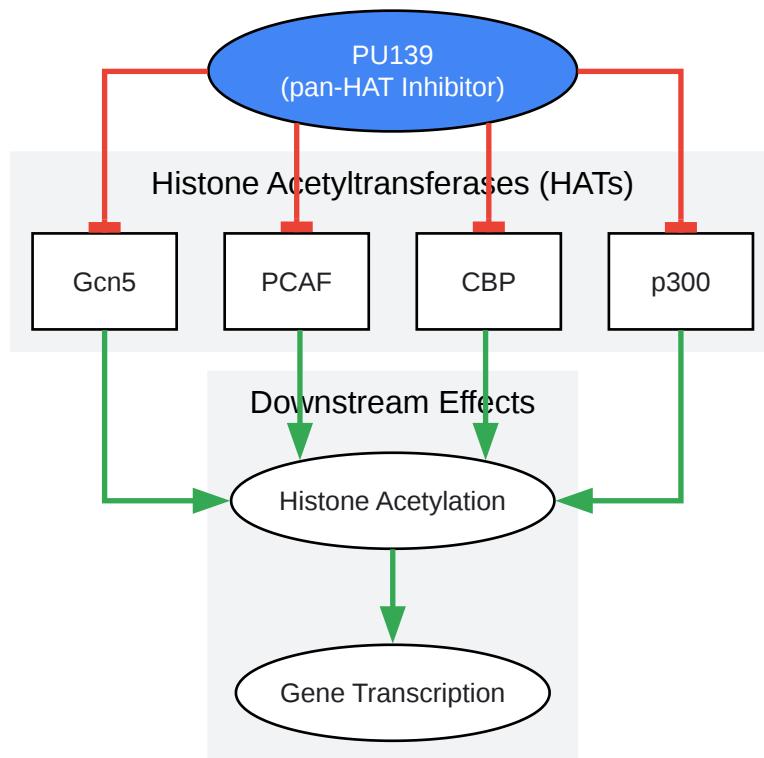
Table 2: Solubility and Stability of **PU139**

Parameter	Value
Solubility	
In DMSO	8 mg/mL (32.48 mM)
In Water	Insoluble
In Ethanol	Insoluble
Storage Stability (Powder)	
at -20°C	3 years
Storage Stability (in Solvent)	
at -80°C	1 year
at -20°C	1 month

## Experimental Protocols

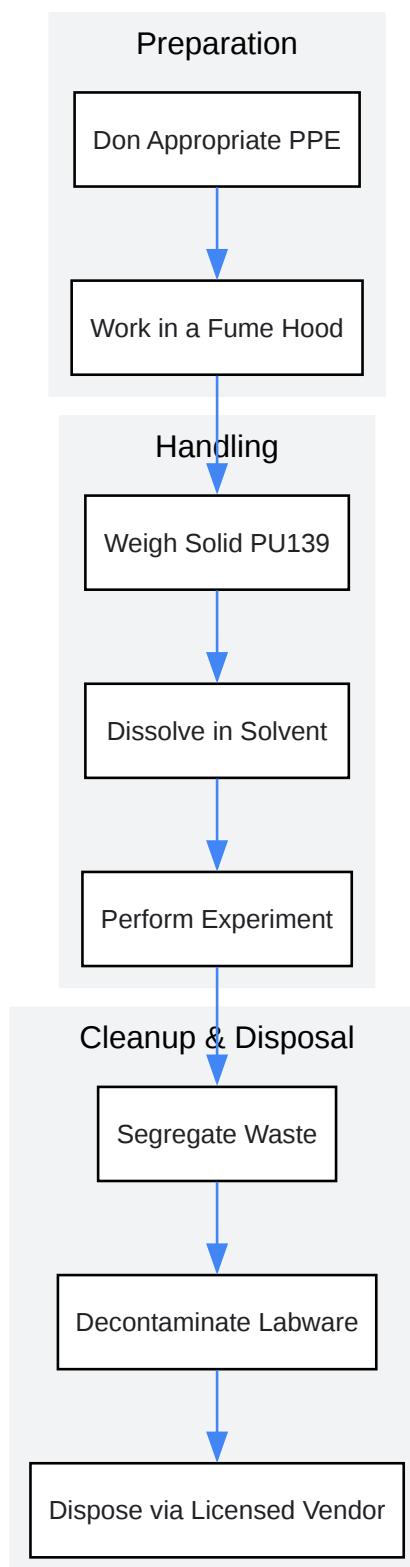
Due to the proprietary nature of specific experimental protocols, detailed step-by-step methodologies from cited studies are not publicly available. Researchers should refer to the original publications for the experimental details.

## Visualizations



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Caption: Mechanism of action of **PU139** as a pan-histone acetyltransferase (HAT) inhibitor.



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Caption: Recommended workflow for the safe handling and disposal of **PU139**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)